

Chemical Profile and General Information

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Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

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The table below summarizes the core identity and general functions of **PEG-3 Oleamide** from the search results.

Property	Description
Chemical Identity	Amide derivative of oleic acid and polyethylene glycol (PEG) [1] [2] [3].
CAS Number	26027-37-2 [1].
INCI Name	PEG-3 Oleamide [1] [2].
Primary Functions	Surfactant (cleansing, emulsifying) [1] [2] [3].
Common Applications	Facial cleansers, body washes, shampoos, creams, lotions, and industrial coatings [1] [3].

Available Data on Solubility and Stability

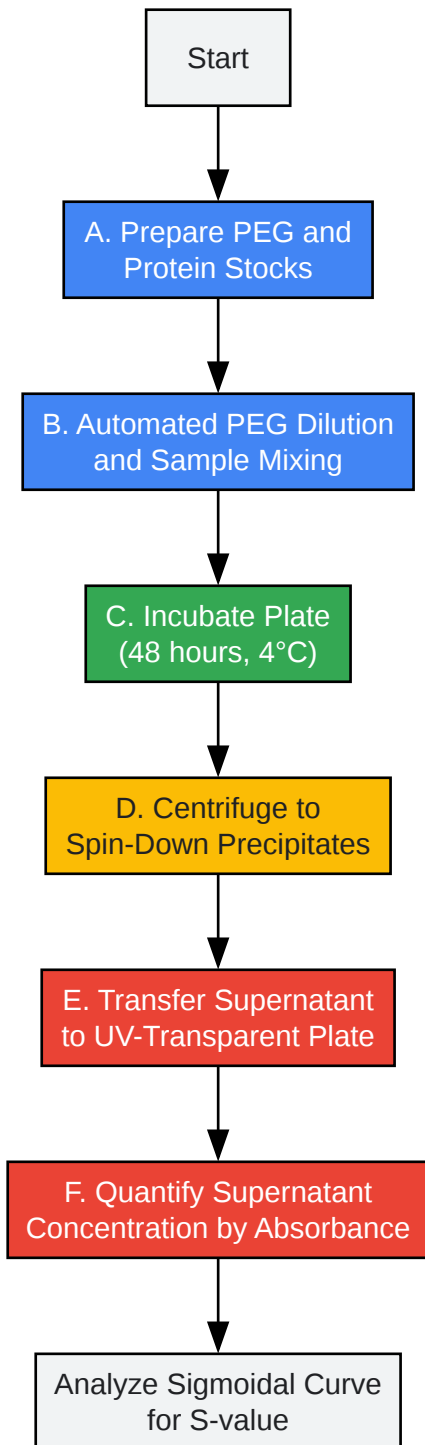
Information specifically on the solubility and stability of **PEG-3 Oleamide** is limited. The available details are inferred from its chemical structure and general PEG properties.

Parameter	Available Information & Inferences
Solubility	Acts as an emulsifier , meaning it is soluble in and can stabilize mixtures of both oil and water [1] [2] [3]. Its surfactant nature suggests it has amphiphilic properties (both hydrophilic and lipophilic) [3]. No specific quantitative solubility data (e.g., in water, ethanol, DMSO) was found.
Stability	Information on chemical stability (e.g., towards pH, heat, oxidation) was not found in the search results.
Experimental Protocol	No specific experimental methods for measuring PEG-3 Oleamide's solubility or stability were identified.

General PEG Solubility and Measurement Techniques

While data on **PEG-3 Oleamide** is sparse, the search results contain relevant information on the behavior of PEG polymers and a general method for measuring protein solubility that highlights PEG's role as a precipitating agent.

- **PEG Solubility Principles:** Polyethylene glycol (PEG) is **water-soluble** due to hydrogen bonding between its ether oxygen atoms and water molecules. Its dissolution behavior can be studied using **solubility parameters** (like the Hildebrand parameter), which help predict compatibility with solvents [4].
- **PEG Precipitation Assay:** This method uses PEG as a crowding agent to measure the **relative solubility of proteins**. The mechanism is based on an excluded volume effect, where PEG induces protein precipitation without denaturation. The following diagram illustrates the automated workflow of this assay [5].



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Workflow of the automated PEG precipitation assay for measuring relative protein solubility [5].

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References

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